

An In-depth Technical Guide to 1-(Methylsulfonyl)-1H-benzotriazole: Structure and Synthesis

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Compound of Interest

Compound Name:

1-(Methylsulfonyl)-1H-benzotriazole

Cat. No.:

B104111

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and synthesis of **1-(Methylsulfonyl)-1H-benzotriazole**, a valuable reagent in organic synthesis. The information is curated for professionals in research and development, with a focus on clear data presentation and detailed experimental methodologies.

Chemical Structure and Properties

1-(Methylsulfonyl)-1H-benzotriazole, with the CAS number 37073-15-7, is a stable, crystalline solid at room temperature. Its molecular structure consists of a benzotriazole ring system substituted with a methylsulfonyl group at the 1-position of the triazole ring.

The key structural and physical properties are summarized in the table below:

Property	Value
Molecular Formula	C ₇ H ₇ N ₃ O ₂ S
Molecular Weight	197.21 g/mol
CAS Number	37073-15-7
Appearance	White to off-white crystalline solid
Melting Point	108-112 °C
SMILES String	CS(=O)(=O)n1nncc2ccccc12

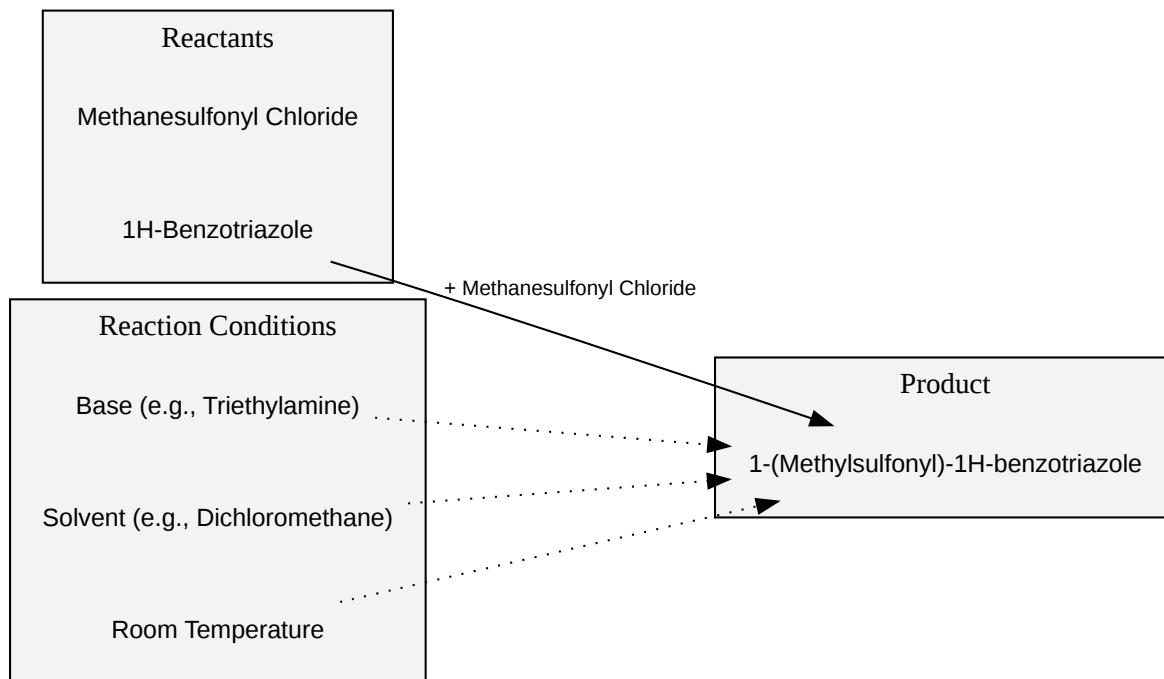
Synthesis of 1-(Methylsulfonyl)-1H-benzotriazole

The primary synthetic route to **1-(Methylsulfonyl)-1H-benzotriazole** involves the reaction of 1H-benzotriazole with methanesulfonyl chloride. This reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct. A general and effective procedure is detailed below.

General Experimental Protocol

The synthesis is a straightforward nucleophilic substitution reaction. The lone pair of electrons on one of the nitrogen atoms of the benzotriazole ring attacks the electrophilic sulfur atom of methanesulfonyl chloride, leading to the displacement of the chloride ion.

Reaction Scheme:

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Caption: General synthesis of **1-(Methylsulfonyl)-1H-benzotriazole**.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles
1H-Benzotriazole	119.12	1.0 eq	1.0
Methanesulfonyl Chloride	114.55	1.1 eq	1.1
Triethylamine	101.19	1.2 eq	1.2
Dichloromethane (DCM)	-	Sufficient volume	-

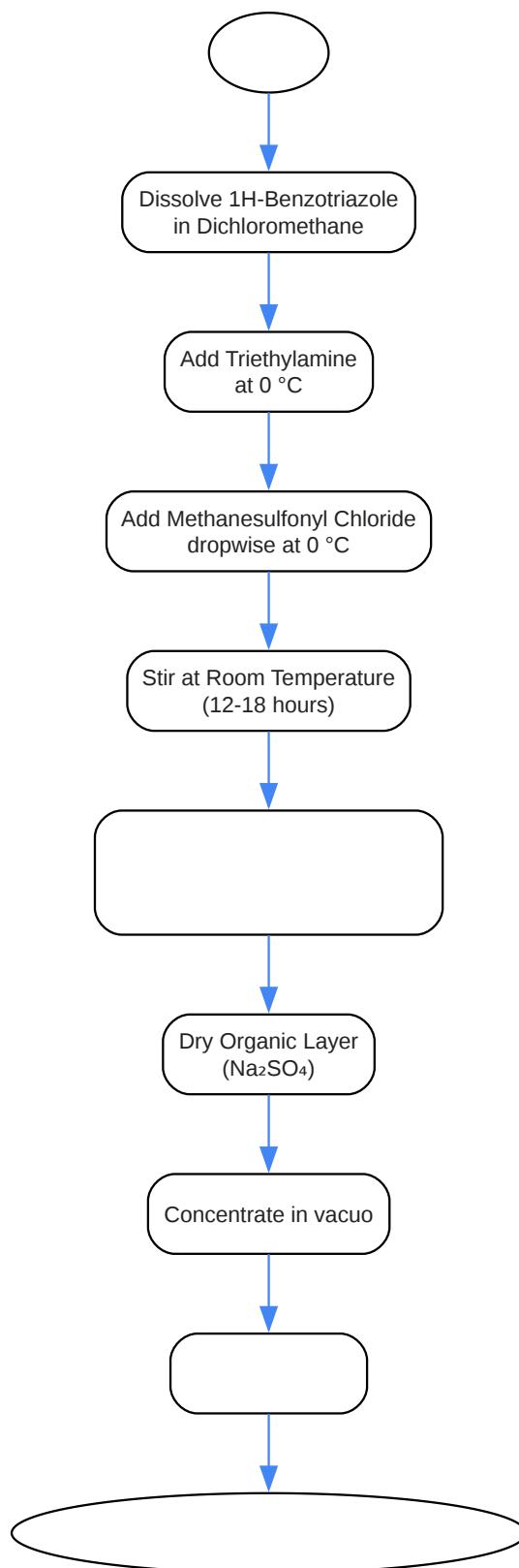
Procedure:

- To a stirred solution of 1H-benzotriazole in anhydrous dichloromethane (DCM) at 0 °C, slowly add triethylamine.
- Continue stirring for 10-15 minutes at 0 °C.
- To this mixture, add methanesulfonyl chloride dropwise, ensuring the temperature remains at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with a saturated solution of sodium bicarbonate and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the pure **1-(Methylsulfonyl)-1H-benzotriazole**.

A reported yield for this synthesis is approximately 91%.

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of **1-(Methylsulfonyl)-1H-benzotriazole**.



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Caption: Experimental workflow for the synthesis of **1-(Methylsulfonyl)-1H-benzotriazole**.

Applications in Organic Synthesis

1-(Methylsulfonyl)-1H-benzotriazole serves as a versatile reagent in organic synthesis, primarily as a precursor for the introduction of the methylsulfonyl group and as a leaving group in various transformations. Its utility stems from the stability of the benzotriazolyl anion, making it an excellent leaving group in nucleophilic substitution reactions.

This guide provides foundational knowledge for the synthesis and understanding of **1-(Methylsulfonyl)-1H-benzotriazole**. Researchers are encouraged to consult specific literature for optimizations and applications relevant to their work.

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